

An In-Depth Technical Guide to the Physicochemical Properties of Octyl 4-Methoxycinnamate

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Compound of Interest

Compound Name: Octyl 4-Methoxycinnamate

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This technical guide provides a comprehensive overview of the core physicochemical properties of **octyl 4-methoxycinnamate**, a widely used organic UVB filter in sunscreens and other cosmetic formulations. This document details experimental methodologies for the determination of these properties and presents quantitative data in a structured format for ease of comparison.

Core Physicochemical Data

Octyl 4-methoxycinnamate, also known as octinoxate, is the ester formed from methoxycinnamic acid and 2-ethylhexanol. It is a clear, oil-soluble liquid that is effective in absorbing UVB radiation.^[1] The key physicochemical properties are summarized in the table below.

Property	Value	Reference(s)
IUPAC Name	2-ethylhexyl (2E)-3-(4-methoxyphenyl)prop-2-enoate	[2]
Synonyms	Octinoxate, Ethylhexyl methoxycinnamate, Parsol MCX, Uvinul MC80	[2][3]
CAS Number	5466-77-3	[4][5]
Molecular Formula	C ₁₈ H ₂₆ O ₃	[1][4][5][6][7]
Molecular Weight	290.40 g/mol	[1][4][5][7]
Appearance	Clear, colorless to pale yellow viscous liquid	[1][4][5]
Odor	Practically odorless	[4]
Melting Point	< -25 °C	[2][5]
Boiling Point	198-200 °C	[2][5]
Density	1.009 g/cm ³	[5]
Water Solubility	<0.1 g/100 mL at 27 °C (practically insoluble)	[4][5]
Solubility in Organic Solvents	Soluble in ethanol, methanol, chloroform, oils, and other organic solvents	[5][8][9]
UV Absorption Maximum (λ _{max})	Approximately 310 nm	[2][10]
LogP (Octanol-Water Partition Coefficient)	5.8	[4]

Experimental Protocols

The following sections detail the methodologies for determining the key physicochemical properties of **octyl 4-methoxycinnamate**. These protocols are based on established standard

methods and research publications.

Determination of Melting Point

The melting point of **octyl 4-methoxycinnamate** is below standard room temperature. A standard method for determining the melting point of such liquids is outlined in the United States Pharmacopeia (USP) <741>, Class Ia.

Protocol:

- **Sample Preparation:** A sample of **octyl 4-methoxycinnamate** is cooled to a solid state.
- **Apparatus:** A capillary melting point apparatus is used.
- **Procedure:** The solidified sample is introduced into a capillary tube. The apparatus is cooled to at least 5°C below the expected melting point. The temperature is then increased at a rate of 1 ± 0.5 °C per minute.
- **Data Recording:** The temperature at which the substance is observed to collapse against the side of the capillary tube (onset of melting) and the temperature at which the substance becomes completely liquid are recorded. For **octyl 4-methoxycinnamate**, this will be a range below -25 °C.^{[2][5]}

Determination of Boiling Point

The boiling point is determined using a method consistent with the OECD Guideline 103. Given that **octyl 4-methoxycinnamate** can decompose at higher temperatures, the determination is typically performed under reduced pressure.

Protocol:

- **Apparatus:** A dynamic method apparatus, which allows for the determination of vapor pressure, is suitable. This consists of a boiling flask, a condenser, a pressure measurement device, and a temperature sensor.
- **Procedure:** A sample of **octyl 4-methoxycinnamate** is placed in the boiling flask. The pressure in the apparatus is reduced to a specific value. The sample is heated, and the

temperature at which it boils is recorded at that pressure. This is repeated for several pressure points.

- Data Analysis: The vapor pressure-temperature data is used to determine the normal boiling point (the boiling point at 101.325 kPa).

Determination of Density

The density of the viscous liquid **octyl 4-methoxycinnamate** can be determined using a digital density meter, following a standard test method such as ASTM D4052.

Protocol:

- Apparatus: A digital density meter with an oscillating U-tube is used.
- Calibration: The instrument is calibrated using two reference standards of known density, such as dry air and distilled water.
- Procedure: A small volume (approximately 1-2 mL) of **octyl 4-methoxycinnamate** is introduced into the sample tube. The instrument measures the change in the oscillation frequency of the tube caused by the sample's mass.
- Data Acquisition: The instrument's software calculates and displays the density of the sample at the test temperature.

Determination of Water Solubility

The water solubility of **octyl 4-methoxycinnamate** is determined following the OECD Guideline 105, which is suitable for substances with low solubility.

Protocol:

- Method: The flask method is appropriate for substances with solubility above 10^{-2} g/L.
- Procedure: An excess amount of **octyl 4-methoxycinnamate** is added to a flask containing purified water. The flask is agitated at a constant temperature (e.g., 20 °C) for a sufficient period to reach equilibrium (typically 24-48 hours).

- **Sample Analysis:** After equilibrium is reached, the solution is centrifuged or filtered to remove undissolved substance. The concentration of **octyl 4-methoxycinnamate** in the aqueous phase is then determined by a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.

Determination of Solubility in Organic Solvents

A general shake-flask method can be employed to determine the solubility of **octyl 4-methoxycinnamate** in various organic solvents.

Protocol:

- **Procedure:** An excess amount of **octyl 4-methoxycinnamate** is added to a series of vials, each containing a known volume of a different organic solvent (e.g., ethanol, methanol, chloroform).
- **Equilibration:** The vials are sealed and agitated at a constant temperature until equilibrium is reached.
- **Analysis:** The saturated solutions are filtered, and the concentration of **octyl 4-methoxycinnamate** in each solvent is determined using an appropriate analytical technique, such as UV-Vis spectrophotometry or HPLC.

Determination of UV Absorption Spectrum

The UV absorption spectrum and the maximum absorption wavelength (λ_{max}) are determined using a UV-Vis spectrophotometer.

Protocol:

- **Solvent Selection:** A suitable solvent that does not absorb in the UV region of interest and in which **octyl 4-methoxycinnamate** is soluble is chosen. Methanol is a common choice.
- **Sample Preparation:** A stock solution of **octyl 4-methoxycinnamate** in the chosen solvent is prepared at a known concentration (e.g., 0.8 mg/mL). This stock solution is then serially diluted to prepare a series of solutions with concentrations within the linear range of the spectrophotometer (e.g., 4-12 $\mu\text{g/mL}$).

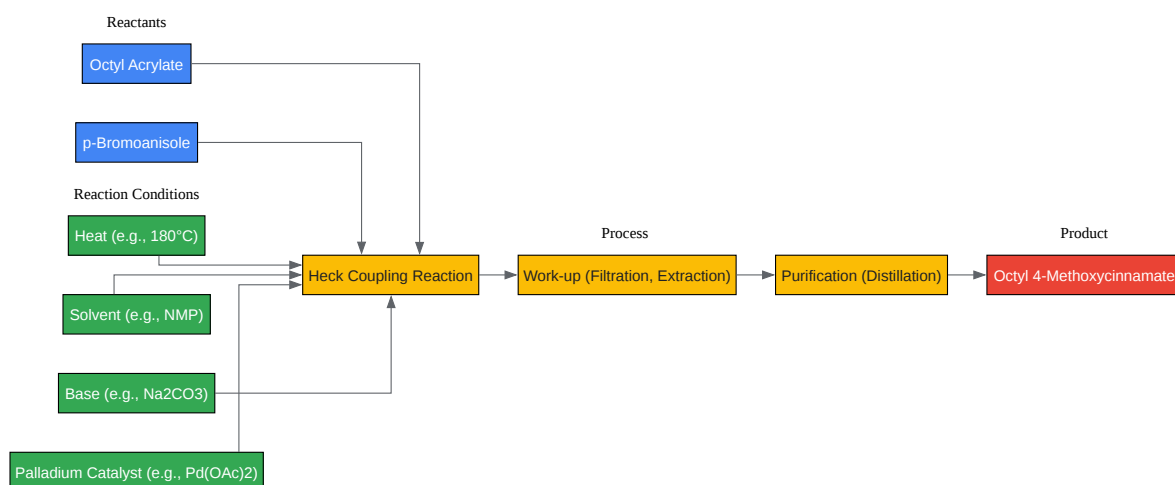
- **Measurement:** The absorbance of each solution is measured over the UV range (typically 200-400 nm) using the solvent as a blank.
- **Data Analysis:** The wavelength at which the maximum absorbance occurs is identified as the λ_{max} . A calibration curve of absorbance versus concentration can also be generated.

Visualizations

The following diagrams illustrate key workflows related to **octyl 4-methoxycinnamate**.

Synthesis of Octyl 4-Methoxycinnamate

A common method for the synthesis of **octyl 4-methoxycinnamate** is the Heck reaction, which involves the coupling of an aryl halide with an alkene.

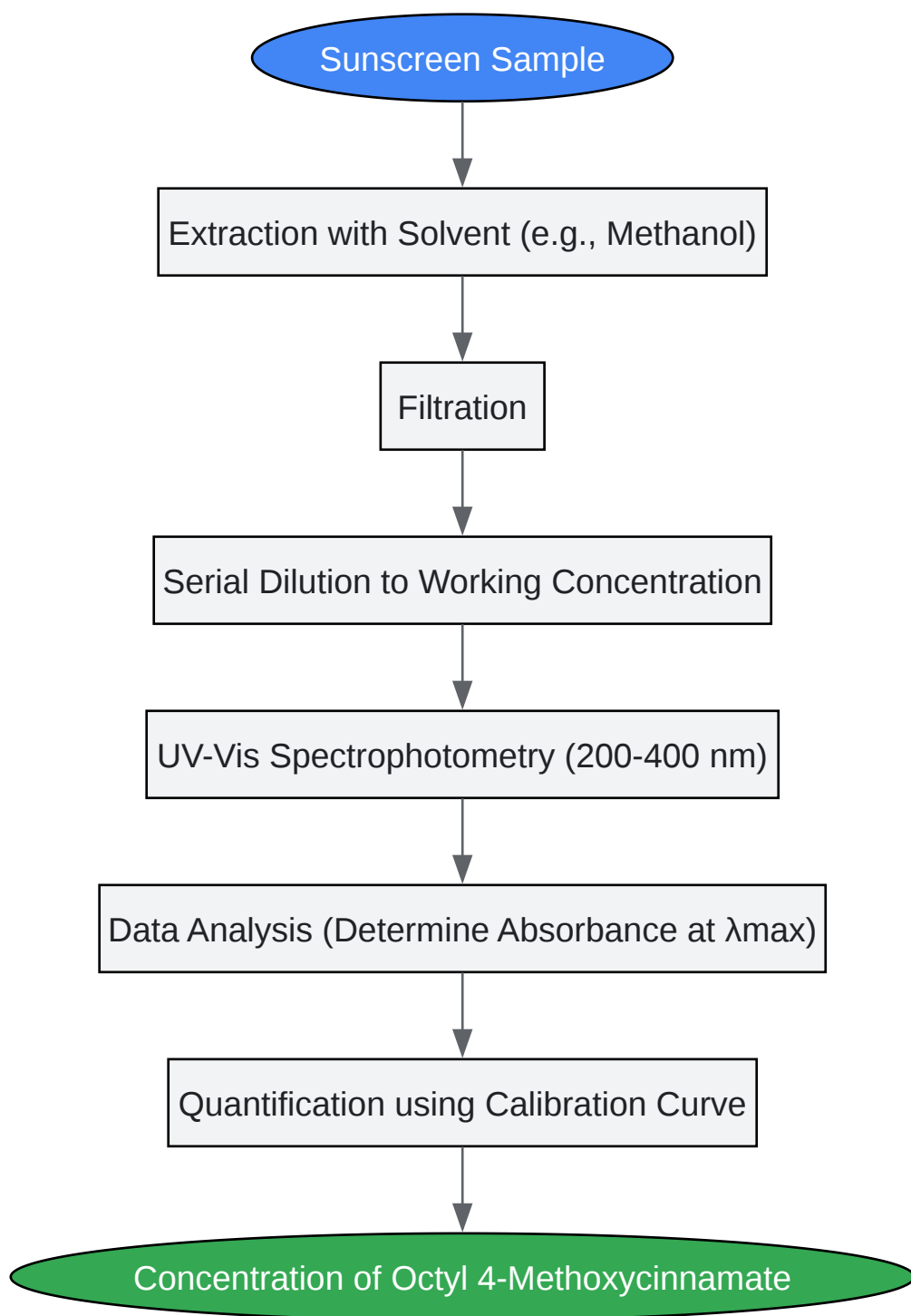


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Caption: Workflow for the synthesis of **octyl 4-methoxycinnamate** via the Heck reaction.

Analytical Workflow for Quantification in Sunscreen

This diagram outlines the steps for determining the concentration of **octyl 4-methoxycinnamate** in a sunscreen formulation using UV-Vis spectrophotometry.



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Caption: Analytical workflow for the quantification of **octyl 4-methoxycinnamate** in a sunscreen product.

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